Technical Assessment: C13 NMR Characterization of 4-Chloro-N-hydroxybenzenecarboximidoyl Chloride

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Compound of Interest

Compound Name:	*4-chloro-N-hydroxybenzenecarboximidoyl chloride*
CAS No.:	*74903-80-3*
Cat. No.:	*B7766950*

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Executive Summary & Application Context

4-Chloro-N-hydroxybenzenecarboximidoyl chloride (Compound A) is the de facto standard precursor for the in situ generation of 4-chlorobenzonitrile oxide, a critical dipole used in 1,3-dipolar cycloadditions to synthesize isoxazoles and isoxazolines (privileged structures in medicinal chemistry).

Unlike the transient nitrile oxide, Compound A is stable, isolable, and characterizable. However, its correct identification is frequently complicated by its structural similarity to its precursor (4-chlorobenzaldoxime) and its potential hydrolysis products. This guide provides a definitive C13 NMR comparison to validate synthesis success and purity.

Key Performance Indicators (KPIs) for Characterization

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- Differentiation from Precursor: The diagnostic shift of the imidoyl carbon (C-Cl=N) vs. the aldoxime carbon (CH=N).
- Substituent Effects: The precise shielding/deshielding pattern of the 4-Chloro substituent on the aromatic ring.
- Purity Verification: Detection of nitrile or amide byproducts.

Structural Analysis & C13 NMR Assignments

The carbon skeleton of Compound A consists of a para-substituted benzene ring and a unique imidoyl chloride functionality. Below is the comparative analysis of its chemical shifts against its immediate precursor and the non-chlorinated analog.

Table 1: Comparative C13 NMR Chemical Shifts (ppm)

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Carbon Position	4-Cl-Hydroximoyl Chloride **(Compound A)**	4-Cl-Benzaldoxime **(Precursor)**	Benzohydroximoyl Chloride **(Analog)**	Assignment Logic
C-7 (C=N)	134.0 – 136.0	~148.5	~135.0	Diagnostic Peak. The replacement of H with Cl causes an upfield shift (shielding) relative to the oxime due to the heavy atom effect and change in hybridization character.
C-1 (Quaternary)	130.5 – 131.5	~130.0	~132.0	Ipso carbon. Slight variation due to the electronic pull of the imidoyl group.
C-2,6 (Ortho)	128.0 – 129.0	~128.5	~127.0	Ortho to the imidoyl group.
C-3,5 (Meta)	129.0 – 129.5	~129.0	~128.8	Ortho to the Chlorine substituent.
C-4 (C-Cl)	136.5 – 137.5	~136.0	~130.0 (C-H)	Deshielded significantly by the directly attached aromatic Chlorine (Heavy atom effect is

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	outweighed by electronegativity here).

Note: Shifts are referenced to $CDCl_3$ (77.16 ppm).[1] Values may vary by ±0.5 ppm depending on concentration and solvent (e.g., DMSO-d_6).

Mechanistic Insight: The "Imidoyl Shift"

The most critical spectral feature is the C-7 carbon. In the aldoxime precursor, this carbon is a methine (CH=N) resonating near 148-150 ppm. Upon chlorination to the hydroximoyl chloride, the attachment of the heavy Chlorine atom typically induces an upfield shift (to ~135 ppm) relative to the oxime. This is counter-intuitive to simple electronegativity arguments but is consistent with the "heavy atom effect" observed in chlorinated sp2 carbons.

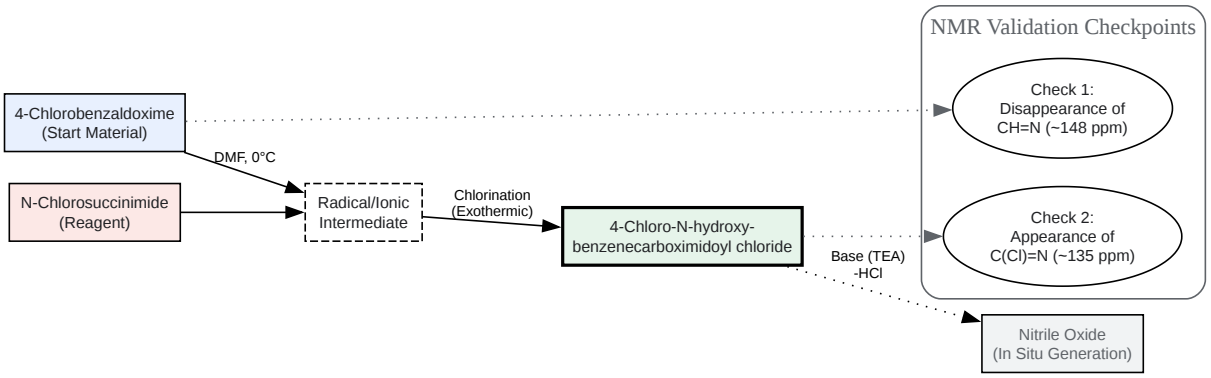
Experimental Protocol: Synthesis & Verification

To ensure the data above is replicable, we employ a self-validating synthesis protocol using N-Chlorosuccinimide (NCS). This method avoids the use of chlorine gas, offering better stoichiometry control and safety.

Workflow Diagram

The following diagram illustrates the reaction pathway and the critical NMR checkpoints.

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Caption: Synthesis pathway of **4-chloro-N-hydroxybenzenecarboximidoyl chloride** with NMR validation points.

Step-by-Step Protocol

- Precursor Preparation: Dissolve 4-chlorobenzaldoxime (1.0 eq) in dry DMF (5 mL/mmol).
- Chlorination:
  - Cool the solution to 0°C.
  - Add N-Chlorosuccinimide (NCS) (1.1 eq) portion-wise over 15 minutes. Caution: Exothermic.
  - Scientific Rationale: Low temperature prevents the "Beckmann rearrangement" side reaction and over-chlorination.
- Reaction Monitoring:
  - Allow to warm to room temperature and stir for 2-3 hours.
  - TLC Check: The product is typically less polar than the oxime.

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- Workup: Pour into ice-water. Extract with Ethyl Acetate.[2][3][4] Wash with brine to remove DMF.
- Validation:
  - Acquire C13 NMR.[2][5][6][7][8][9][10][11]
  - Pass Criteria: Absence of peak at ~148 ppm (Aldoxime).[12] Presence of peak at ~135 ppm.[3][8]
  - Fail Criteria: Presence of peak at ~118 ppm (Nitrile formation due to dehydration) or ~165 ppm (Amide hydrolysis).

Comparison with Alternatives

When designing a synthesis, researchers often consider alternative precursors or prediction methods.

A. Product vs. Computational Prediction

Many researchers rely on ChemDraw or DFT predictions for C13 shifts. For imidoyl chlorides, these tools often fail to account for the heavy atom effect accurately.

Feature	Experimental Data	Computational Prediction (Typical)	Impact
C-7 Shift	~135 ppm	Often predicted ~145-155 ppm	Prediction algorithms often treat C(Cl)=N similarly to C(H)=N, leading to misassignment of the product as unreacted starting material.
C-4 Shift	~137 ppm	Predicted ~135-140 ppm	Generally accurate for aromatic substitution.

B. Product vs. In-Situ Generation (One-Pot)

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Some protocols generate the imidoyl chloride in situ from the oxime and immediately treat with base.

- Recommendation:Isolate the Imidoyl Chloride.
- Reasoning: Direct isolation allows for NMR verification of purity. In situ protocols often accumulate succinimide byproducts and unreacted oxime, which complicate the subsequent cycloaddition purification.

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